

"physical and chemical properties of N-Acetyl-3-methylthio-aniline"

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Compound of Interest

Compound Name: *N*-Acetyl-3-methylthio-aniline

Cat. No.: B185113

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An In-depth Technical Guide to N-Acetyl-3-methylthio-aniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-3-methylthio-aniline, also known as 3'-(methylthio)acetanilide, is an organic compound with the chemical formula C₉H₁₁NOS. This document provides a comprehensive overview of its known physical and chemical properties, available spectral data, and a general synthesis protocol. While specific biological activities and signaling pathways for this particular compound are not extensively documented in publicly available literature, this guide serves as a foundational resource for researchers interested in its further investigation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Acetyl-3-methylthio-aniline** is presented in the table below. This data is crucial for its handling, characterization, and application in a research setting.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ NOS	[1]
Molecular Weight	181.25 g/mol	
CAS Number	2524-78-9	[1]
IUPAC Name	N-(3-(methylthio)phenyl)acetamide	
Synonyms	3'-(Methylthio)acetanilide, 3-Acetamidothioanisole	
Appearance	Crystalline powder	
Melting Point	78-78.5 °C	
Boiling Point	Not available	
Density (Predicted)	1.14 ± 0.1 g/cm ³	
Solubility	Soluble in methanol	
pKa (Predicted)	14.68 ± 0.70	

Synthesis

A general method for the synthesis of **N-Acetyl-3-methylthio-aniline** involves the acetylation of 3-(methylthio)aniline. This reaction is a standard procedure for the formation of an amide from an amine and an acetylating agent.

Experimental Protocol: General Acetylation of an Aniline Derivative

Materials:

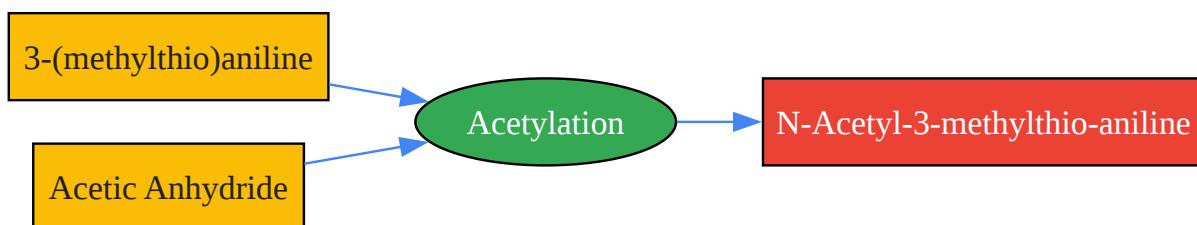
- 3-(methylthio)aniline
- Acetic anhydride
- Anhydrous sodium acetate

- Concentrated Hydrochloric Acid (HCl)
- Water
- Ethanol

Procedure:

- In a conical flask, dissolve the starting amine, 3-(methylthio)aniline, in a mixture of water and a few drops of concentrated HCl to facilitate dissolution.
- In a separate flask, prepare a solution of anhydrous sodium acetate in water and add acetic anhydride.
- Slowly add the sodium acetate/acetic anhydride solution to the stirred solution of the aniline hydrochloride.
- Continue stirring the reaction mixture. The product, **N-Acetyl-3-methylthio-aniline**, will precipitate out of the solution as a solid.
- Collect the crude product by vacuum filtration and wash it with cold water.
- Recrystallize the crude product from aqueous ethanol to obtain the purified **N-Acetyl-3-methylthio-aniline**.

Logical Relationship of Synthesis:



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Caption: General workflow for the synthesis of **N-Acetyl-3-methylthio-aniline**.

Spectral Data

The characterization of **N-Acetyl-3-methylthio-aniline** relies on various spectroscopic techniques. Below is a summary of the available spectral data.

Mass Spectrometry (GC-MS)

The mass spectrum of **N-Acetyl-3-methylthio-aniline** would be expected to show a molecular ion peak corresponding to its molecular weight.

m/z	Interpretation
181	$[M]^+$, Molecular ion
139	$[M - C_2H_2O]^+$, Loss of ketene
124	$[M - C_2H_2O - CH_3]^+$, Subsequent loss of a methyl radical
92	$[C_6H_4S]^+$

Experimental Workflow for GC-MS Analysis:



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Caption: A simplified workflow for Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for **N-Acetyl-3-methylthio-aniline** are not readily available in the searched literature, predicted chemical shifts for 1H and ^{13}C NMR can be estimated based on the structure and data from similar compounds.

Predicted 1H NMR Spectral Data:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.2-7.5	m	4H	Aromatic protons
~2.5	s	3H	-SCH ₃ protons
~2.2	s	3H	-COCH ₃ protons
~7.8	br s	1H	-NH proton

Predicted ¹³C NMR Spectral Data:

Chemical Shift (ppm)	Assignment
~169	C=O
~140	C-S
~130	Aromatic CH
~125	Aromatic CH
~120	Aromatic CH
~118	Aromatic CH
~24	-COCH ₃
~15	-SCH ₃

Infrared (IR) Spectroscopy

The IR spectrum of **N-Acetyl-3-methylthio-aniline** would exhibit characteristic absorption bands for its functional groups.

Predicted IR Spectral Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Medium	N-H stretch
~3050	Medium	Aromatic C-H stretch
~1660	Strong	C=O stretch (Amide I)
~1550	Medium	N-H bend (Amide II)
~1300	Medium	C-N stretch
~700-900	Strong	Aromatic C-H bend

Biological Activity

Currently, there is a lack of specific studies detailing the biological activity, pharmacological effects, or mechanism of action of **N-Acetyl-3-methylthio-aniline** in the public domain. Research on various other acetamide derivatives has shown a wide range of biological activities, including antioxidant and anti-inflammatory properties. Further investigation is required to determine if **N-Acetyl-3-methylthio-aniline** possesses any significant biological effects.

Conclusion

This technical guide provides a consolidated source of information on the physical and chemical properties of **N-Acetyl-3-methylthio-aniline**. While a general synthesis protocol and predicted spectral data are presented, there is a clear need for further experimental work to fully characterize this compound. Specifically, detailed experimental validation of its synthesis, comprehensive spectral analysis, and exploration of its potential biological activities would be valuable contributions to the scientific community. This document serves as a starting point for researchers and professionals in drug development who may be interested in exploring the potential of this and related compounds.

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References

- 1. 3'-(Methylthio)acetanilide, CasNo.2524-78-9 Henan Allgreen Chemical Co.,Ltd China (Mainland) [allgreenchem.lookchem.com]
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